

Personal protective equipment for handling GNE-6776

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Compound of Interest

Compound Name: GNE-6776

Cat. No.: B1448948

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Essential Safety and Handling Guide for G-6776

FOR IMMEDIATE USE BY RESEARCH, SCIENTIST, AND DRUG DEVELOPMENT PROFESSIONALS

This guide provides critical safety and logistical information for the handling and disposal of G-6776, a selective and orally bioavailable USP7 inhibitor. Adherence to these procedures is essential to ensure a safe laboratory environment and the integrity of your research.

Personal Protective Equipment (PPE)

All personnel handling G-6776 must use the following personal protective equipment. These requirements are based on standard laboratory safety protocols for handling potent chemical compounds.

PPE Category	Item	Specification
Hand Protection	Chemical-resistant gloves	Nitrile or neoprene, disposable. Change gloves immediately if contaminated.
Eye Protection	Safety glasses with side shields or goggles	Must be worn at all times in the handling area.
Skin and Body Protection	Laboratory coat	Fully buttoned, with tight-fitting cuffs.
Respiratory Protection	Use in a well-ventilated area or under a chemical fume hood	If weighing or handling powder outside of a ventilated enclosure, a NIOSH-approved respirator may be necessary.

Operational Plan: Handling G-6776

Follow these step-by-step procedures for the safe handling of G-6776 in a laboratory setting.

1. Preparation and Engineering Controls:

- Ensure a calibrated analytical balance is located within a chemical fume hood or other ventilated enclosure.
- Prepare all necessary equipment (spatulas, weigh boats, solvent vials) before handling the compound.
- Verify that an eyewash station and safety shower are readily accessible.

2. Weighing and Reconstitution:

- Perform all weighing and initial reconstitution of solid G-6776 within a chemical fume hood to minimize inhalation exposure.
- Use appropriate tools to handle the compound, avoiding direct contact.
- Close the primary container tightly after use.

3. Solution Handling:

- When working with G-6776 in solution, handle it within a chemical fume hood.

- Avoid splashes and the generation of aerosols.
- Clearly label all solutions with the compound name, concentration, solvent, and date of preparation.

4. Storage:

- Store solid G-6776 and stock solutions in a cool, dry, and well-ventilated area, away from incompatible materials.
- Consult the supplier's data sheet for specific storage temperature recommendations.

Disposal Plan

Proper disposal of G-6776 and contaminated materials is crucial to prevent environmental contamination and ensure regulatory compliance.

Waste Stream	Disposal Procedure
Solid G-6776	Dispose of as hazardous chemical waste in a clearly labeled, sealed container.
Solutions of G-6776	Collect in a designated, sealed, and clearly labeled hazardous waste container. Do not pour down the drain.
Contaminated Labware (e.g., pipette tips, vials)	Dispose of in a designated solid hazardous waste container.
Contaminated PPE (e.g., gloves)	Dispose of in a designated solid hazardous waste container immediately after use.

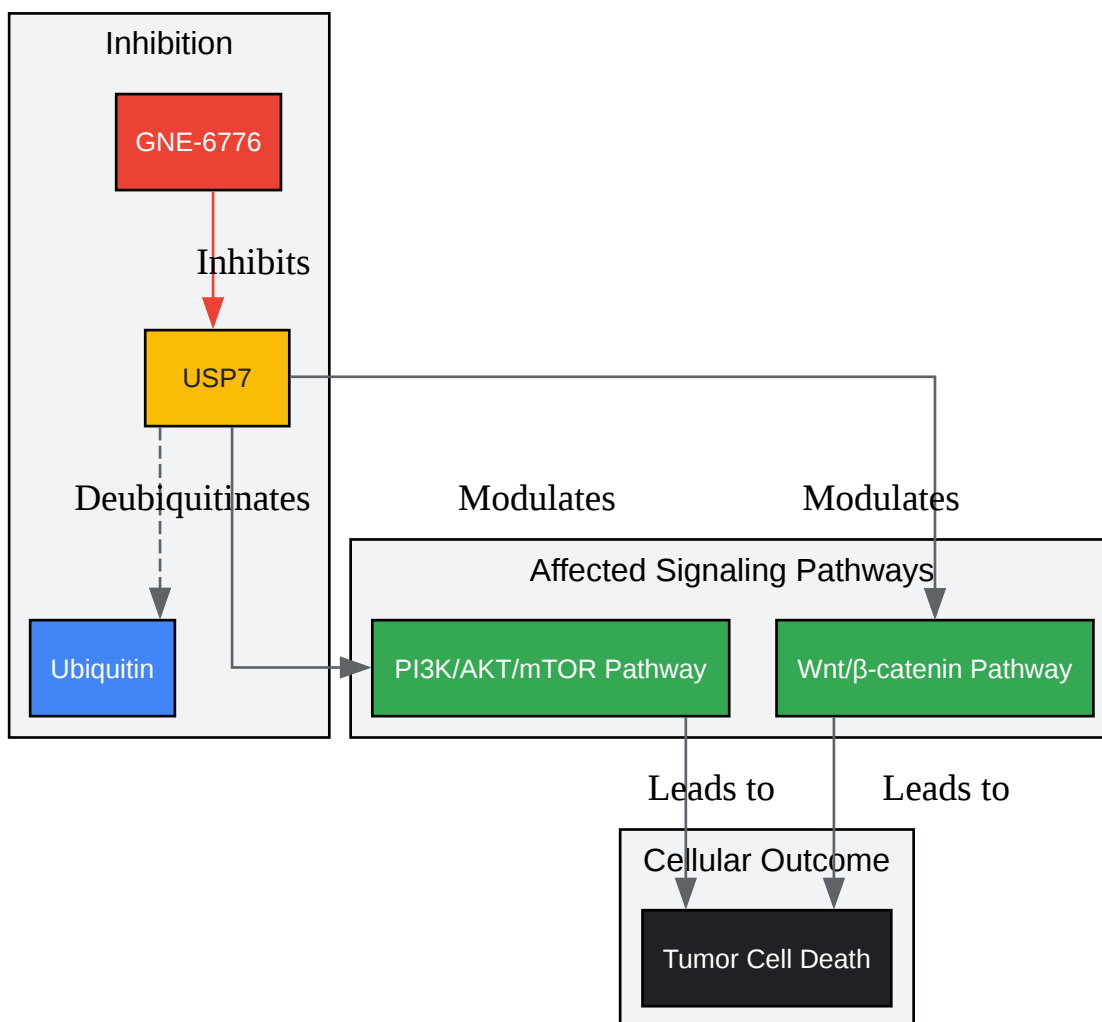
Note: All waste disposal must be in accordance with local, state, and federal regulations. Consult your institution's Environmental Health and Safety (EHS) department for specific guidance.

Mechanism of Action: G-6776 Signaling Pathway

G-6776 is a selective, non-covalent inhibitor of Ubiquitin-Specific Protease 7 (USP7).[1][2][3] By binding to an allosteric site on USP7, G-6776 interferes with the binding of ubiquitin, leading to the inhibition of its deubiquitinase activity.[2][3] This results in the modulation of downstream

signaling pathways, including the PI3K/AKT/mTOR and Wnt/ β -catenin pathways, ultimately inducing tumor cell death.

GNE-6776 Mechanism of Action



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Caption: **GNE-6776** inhibits USP7, modulating downstream pathways to induce cell death.

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References

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